

Application Notes: Utilizing 3,3-Dimethylpentanal in Aldehyde Metabolism Research

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Compound of Interest

Compound Name: 3,3-Dimethylpentanal

CAS No.: 118993-47-8

Cat. No.: B2968654

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aldehydes are highly reactive carbonyl compounds derived from both endogenous metabolic processes (e.g., lipid peroxidation) and exogenous sources.[1][2] Their reactivity can lead to cellular damage, making their efficient detoxification crucial for cellular homeostasis. The primary enzymes responsible for aldehyde detoxification are the Aldehyde Dehydrogenases (ALDHs), a superfamily of NAD(P)⁺-dependent enzymes that catalyze the oxidation of aldehydes to their corresponding carboxylic acids.[3][4][5] The human ALDH superfamily comprises 19 functional isozymes with varying tissue distribution, subcellular localization, and substrate specificities.[3]

3,3-Dimethylpentanal (C₇H₁₄O) is a branched-chain aliphatic aldehyde.[6] Its unique structure, featuring two methyl groups on the third carbon, makes it a valuable tool for investigating the substrate specificity and kinetic properties of ALDH isozymes, particularly in comparison to

straight-chain or aromatic aldehydes.[6][7] These notes provide detailed protocols for using **3,3-Dimethylpentanal** as a substrate to characterize ALDH activity in vitro and in cellular models.

Physicochemical Properties of 3,3-Dimethylpentanal

A summary of the key properties of **3,3-Dimethylpentanal** is presented below.

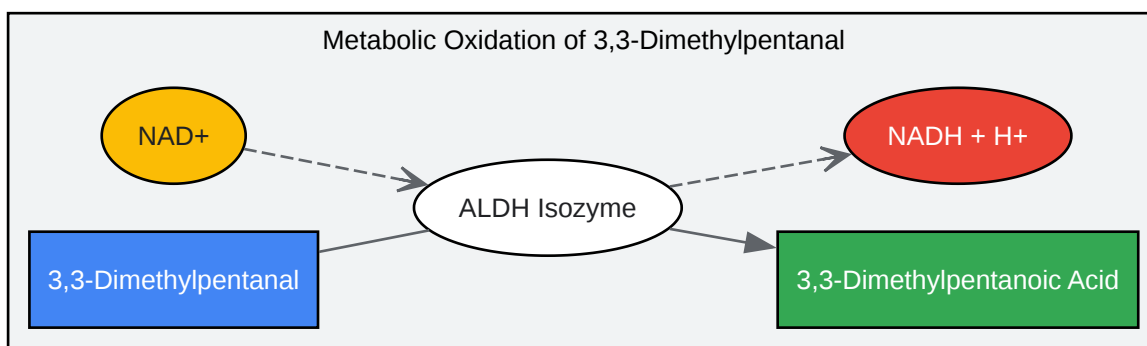
Property	Value	Reference
IUPAC Name	3,3-dimethylpentanal	[8]
CAS Number	118993-47-8	[6][8]
Molecular Formula	C ₇ H ₁₄ O	[8][9]
Molecular Weight	114.19 g/mol	[8]
InChIKey	HPKCSWORDUPIJS-UHFFFAOYSA-N	[8][9]
Canonical SMILES	CCC(C)(C)CC=O	[8]

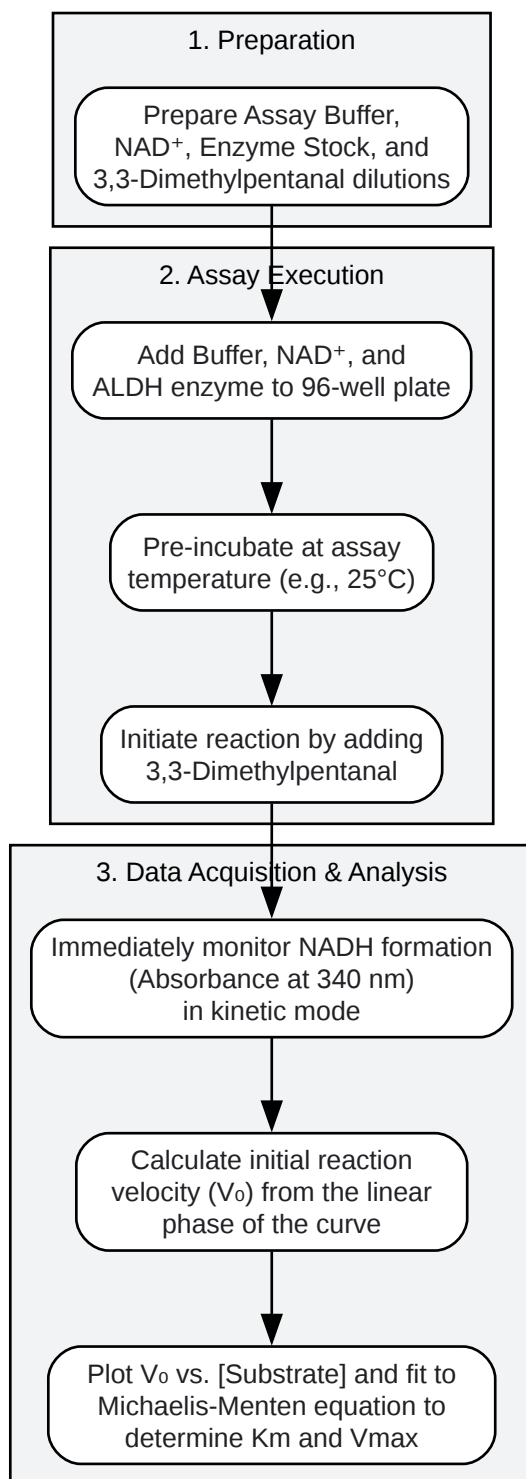
Applications in Aldehyde Metabolism Studies

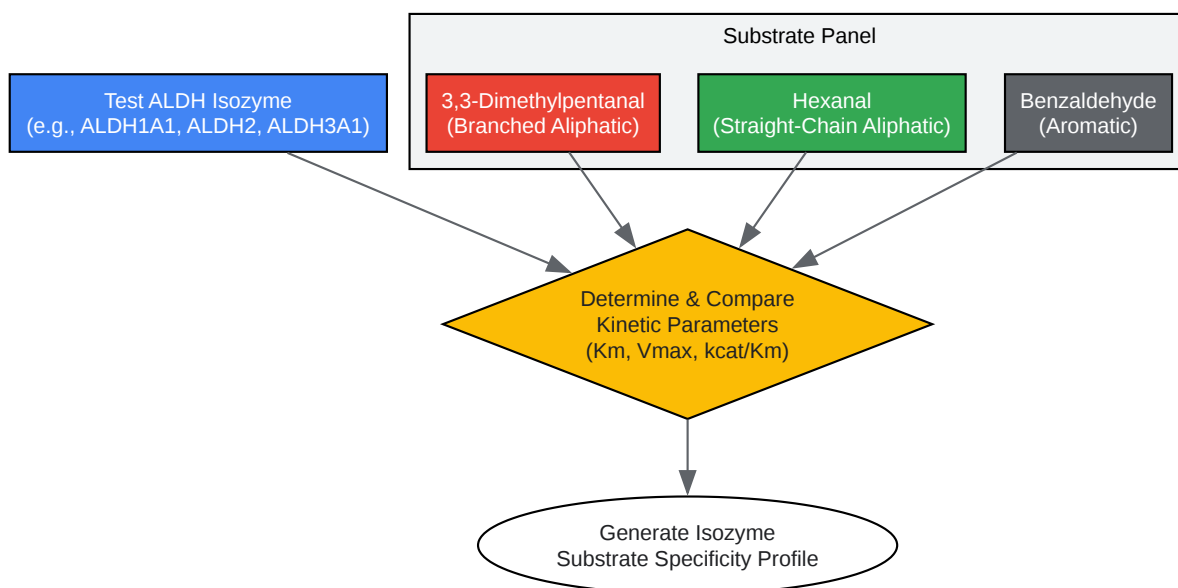
- **Characterizing ALDH Isozyme Specificity:** By comparing the metabolic rates of **3,3-Dimethylpentanal** with other aldehydes (e.g., the straight-chain hexanal or the aromatic benzaldehyde), researchers can probe the structural requirements of the substrate-binding pocket of different ALDH isozymes.[4][7]
- **Screening for ALDH Inhibitors:** It can be used as a substrate in high-throughput screening assays to identify novel inhibitors of specific ALDH isozymes that preferentially metabolize branched-chain aldehydes.
- **Investigating Branched-Chain Aldehyde Toxicity:** As a model compound, it can be used in cell-based assays to study the cytotoxic effects of accumulating branched-chain aldehydes, a condition relevant to certain metabolic disorders.[10]

Visualized Metabolic Pathway and Workflows

To facilitate understanding, the metabolic pathway, experimental workflow, and a logical diagram for specificity studies are provided.







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